

Solubility of MES Sodium Salt in Deionized Water: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MES sodium salt

Cat. No.: B011074

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility of 2-(N-morpholino)ethanesulfonic acid sodium salt (**MES sodium salt**) in deionized water. This document consolidates available quantitative data, outlines experimental protocols for solubility determination, and presents a visual representation of the experimental workflow. **MES sodium salt** is a widely used zwitterionic buffer in biological and biochemical research, valued for its stability and compatibility with various biological systems.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Quantitative Solubility Data

The solubility of **MES sodium salt** in deionized water is high, though reported values vary across different sources. This variation may be attributable to differences in experimental conditions such as temperature and pH. The following table summarizes the available quantitative data.

Solubility (g/L)	Molarity (mol/L)	Temperature	Source
590	~2.72	Not Specified	[4]
500	~2.30	Not Specified	[5] [6]
335.3	~1.54	20°C	[7]

Molecular Weight of **MES Sodium Salt**: 217.22 g/mol [\[4\]](#)[\[5\]](#)

It is also reported that a 10% solution (100 g/L) is clear and complete, and a 33% solution (330 g/L) is clear and colorless, indicating good solubility at these concentrations.[1][8]

Factors Influencing Solubility

Temperature

The solubility of most solid solutes in water, including salts like **MES sodium salt**, generally increases with a rise in temperature.[9] This is due to the increased kinetic energy of the water molecules, which facilitates the disruption of the solute's crystal lattice structure. While specific quantitative data on the temperature-dependent solubility of **MES sodium salt** is not readily available, it is a critical factor to consider. For instance, preparing concentrated stock solutions may be more efficient at slightly elevated temperatures. Conversely, cooling a saturated solution could lead to precipitation. When preparing MES buffers, it is crucial to ensure the final temperature is that at which the buffer will be used, as temperature can also affect the pH.[10]

pH

MES sodium salt is the sodium salt of a weak acid. The pH of a solution of **MES sodium salt** in deionized water is typically in the range of 8.5 to 10.4, depending on the concentration.[4][6] The useful buffering range for MES is between pH 5.5 and 6.7.[4][11][12] To prepare a buffer within this range, the pH of the **MES sodium salt** solution would need to be adjusted downwards using an acid, or by combining solutions of MES free acid and **MES sodium salt**. [10][13] The solubility of the system will then depend on the final pH and the concentrations of the MES species in solution.

Experimental Protocol for Determining Solubility

This protocol outlines a general method for determining the solubility of **MES sodium salt** in deionized water at a specific temperature.

Materials:

- **MES sodium salt** powder
- Deionized water
- Stirring rod or magnetic stirrer and stir bar

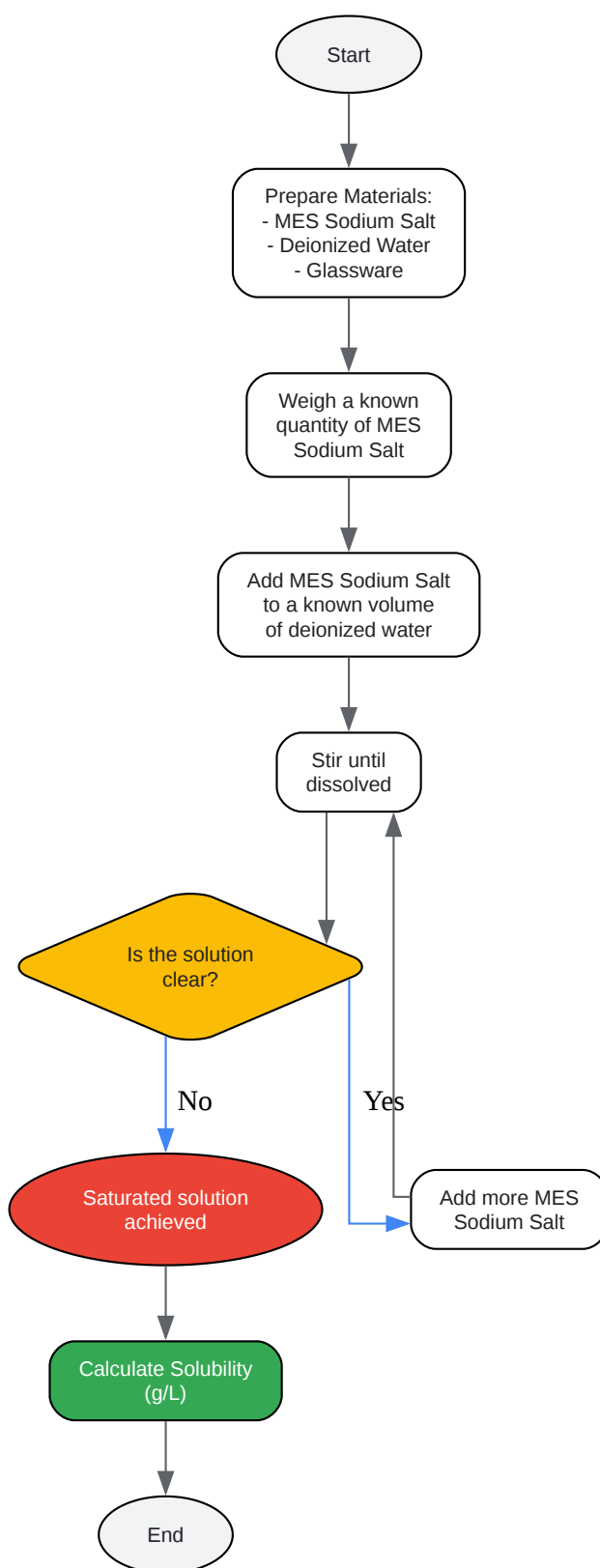
- Graduated beaker or volumetric flask
- Analytical balance
- Temperature control system (e.g., water bath)
- pH meter (optional, for pH-dependent studies)

Procedure:

- Preparation: Ensure all glassware is clean and dry. Prepare a temperature-controlled environment for the experiment.
- Weighing: Accurately weigh a known amount of **MES sodium salt** using an analytical balance.
- Dissolution: Transfer the weighed **MES sodium salt** into a beaker containing a known volume of deionized water.
- Stirring: Stir the mixture using a stirring rod or a magnetic stirrer. Continuous agitation is necessary to ensure the powder dissolves efficiently.
- Observation: Continue to add small, known quantities of **MES sodium salt** to the solution, allowing time for dissolution after each addition. The point at which a small amount of the powder no longer dissolves, and the solution remains saturated, indicates that the solubility limit has been reached.
- Equilibration: Allow the saturated solution to equilibrate at the desired temperature for a set period to ensure maximum dissolution.
- Measurement: The total mass of **MES sodium salt** dissolved in the known volume of deionized water represents its solubility at that temperature.
- pH Adjustment (Optional): If determining solubility at a specific pH, use a pH meter and adjust the pH of the solution with a suitable acid (e.g., HCl) or base (e.g., NaOH) as needed during the dissolution process.^{[2][14]}

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of **MES sodium salt** solubility.



[Click to download full resolution via product page](#)

Caption: Workflow for determining the solubility of **MES sodium salt**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rpicorp.com [rpicorp.com]
- 2. Introduction and configuration method of MES sodium salt as a biological buffer - HUBEI NEW DESHENG MATERIALS TECHNOLOGY CO., LTD. [hbdsbio.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. MES, Sodium Salt [biospectra.us]
- 5. Cas 71119-23-8, MES sodium salt | [lookchem](http://lookchem.com) [lookchem.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. MES sodium salt [chembk.com]
- 8. MES, Sodium Salt - Buffer solutions - Product Details [shop.eproscience.com]
- 9. What is the effect of temperature on the solubility of MOPS Sodium Salt? - Blog [hbynm.com]
- 10. researchgate.net [researchgate.net]
- 11. echemi.com [echemi.com]
- 12. MES (2-Morpholinoethanesulfonic acid) Buffer recipe - HUBEI NEW DESHENG MATERIALS TECHNOLOGY CO., LTD. [hbdsbio.com]
- 13. MES sodium salt | 71119-23-8 [chemicalbook.com]
- 14. How to prepare MES sodium salt powder into a solution - HUBEI NEW DESHENG MATERIALS TECHNOLOGY CO., LTD. [hbdsbio.com]
- To cite this document: BenchChem. [Solubility of MES Sodium Salt in Deionized Water: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b011074#solubility-of-mes-sodium-salt-in-deionized-water>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com